

1-Phenylpyrazole-4-Butylamine Derivatives: Technical Guide to Scaffold Design & Synthesis

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Compound of Interest

Compound Name: 4-(1-Phenyl-1h-pyrazol-4-yl)butan-1-amine

CAS No.: 1489071-61-5

Cat. No.: B2533830

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Executive Overview

1-phenylpyrazole-4-butylamine represents a critical chemical scaffold (pharmacophore) in the design of neuropsychiatric and oncological therapeutics. It serves as a robust bioisostere for the classic butyrophenone (e.g., haloperidol) and phenylbutylamine motifs, offering improved metabolic stability and selectivity profiles.

Primary Biological Targets:

- Dopamine Receptors (D4/D3):** The 4-carbon linker provides the optimal distance for the terminal amine to interact with the conserved aspartate residue (Asp3.32) in the GPCR binding pocket, while the pyrazole ring occupies the secondary binding pocket.
- Sigma Receptors (σ_1/σ_2):** High affinity is achieved through the hydrophobic bulk of the N1-phenyl ring and the basic nitrogen of the butylamine chain.
- Kinase Inhibition:** Derivatives with specific substitutions on the phenyl ring have shown potential in inhibiting receptor tyrosine kinases (RTKs) involved in glioblastoma and other

cancers.

Medicinal Chemistry & SAR (Structure-Activity Relationship)

The utility of this scaffold lies in its modularity. The Structure-Activity Relationship (SAR) is defined by three distinct zones:

Zone A: The N1-Phenyl "Tail"

- **Function:** Occupies the hydrophobic orthosteric site or an allosteric pocket depending on the target.
- **Optimization:** Electron-withdrawing groups (e.g., 4-F, 4-Cl, 3-CF₃) typically enhance metabolic stability against CYP450 oxidation. Steric bulk (e.g., 2-OMe) can induce atropisomerism, locking the conformation for higher selectivity (particularly for D4 vs. D2 receptors).

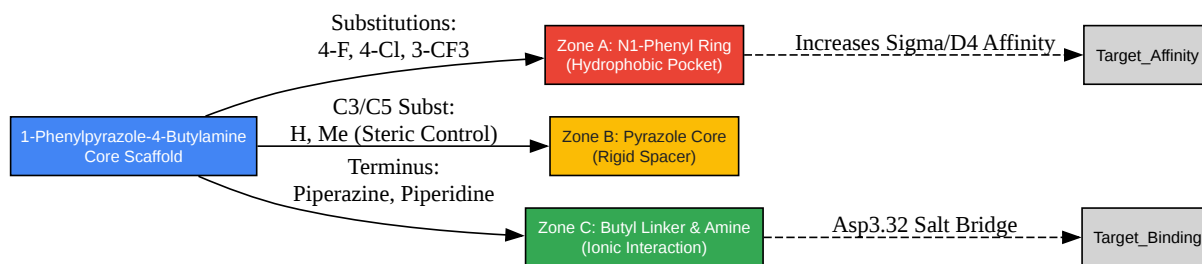
Zone B: The Pyrazole Core[1][2][3]

- **Function:** Acts as a rigid spacer that orients the phenyl ring and the butylamine chain.
- **Bioisosterism:** Replaces unstable furan or thiophene rings found in earlier generation ligands. The nitrogen at position 2 (N2) can accept hydrogen bonds, potentially interacting with Ser/Thr residues in the receptor channel.

Zone C: The Butylamine Linker & Terminus

- **Linker Length:** The 4-carbon (butyl) chain is often the "Goldilocks" length for spanning the distance between the orthosteric binding site and the secondary hydrophobic pocket in GPCRs.
- **Terminal Amine:** Almost exclusively a tertiary amine (e.g., N-phenylpiperazine, piperidine, or morpholine). This basic nitrogen is critical for the salt bridge formation with Asp3.32.

Visualization: SAR Logic Map



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Caption: Modular SAR breakdown of the 1-phenylpyrazole-4-butylamine scaffold highlighting critical substitution zones for affinity tuning.

Synthesis & Manufacturing Protocols

The synthesis of these derivatives generally proceeds via a convergent route, utilizing the Vilsmeier-Haack formylation as the key step to functionalize the pyrazole C4 position, followed by chain extension.

Protocol A: Synthesis of the Core Intermediate (Aldehyde)

Objective: Preparation of 1-phenyl-1H-pyrazole-4-carbaldehyde.

- Reagents: Acetophenone phenylhydrazone (1.0 eq), POCl₃ (3.0 eq), DMF (5.0 eq).
- Procedure:
 - Step 1: Prepare the Vilsmeier reagent by adding POCl₃ dropwise to DMF at 0°C under N₂ atmosphere. Stir for 30 mins.
 - Step 2: Dissolve acetophenone phenylhydrazone in DMF and add slowly to the Vilsmeier reagent.
 - Step 3: Heat the mixture to 60–70°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).

- Step 4: Cool to RT and pour onto crushed ice. Neutralize with saturated NaHCO_3 to pH 7–8.
- Step 5: Filter the resulting precipitate, wash with water, and recrystallize from ethanol.^[1]
- Quality Control: ^1H NMR should show a distinct singlet aldehyde peak at ~9.8-10.0 ppm.

Protocol B: Chain Extension to Butylamine (Convergent Route)

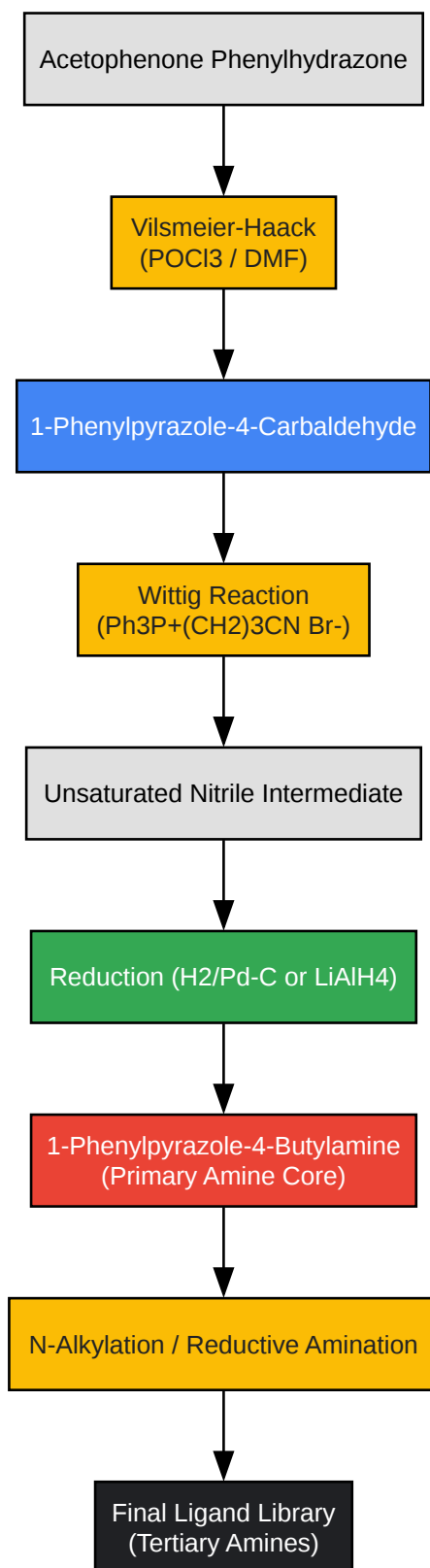
Objective: Conversion of the aldehyde to the final 4-butylamine derivative via reductive amination or Wittig extension.

Note: Direct reductive amination yields a methyl-amine. To get a butyl chain, a C3-homologation is required first, or the use of a pre-functionalized hydrazine.

Preferred Route (Wittig Homologation):

- Wittig Reaction: React 1-phenylpyrazole-4-carbaldehyde with (3-cyanopropyl)triphenylphosphonium bromide and NaH in THF to yield the unsaturated nitrile.
- Reduction: Hydrogenation (H_2 , Pd/C) of the alkene and the nitrile simultaneously, or stepwise reduction using LiAlH_4 to yield the primary amine 4-(4-aminobutyl)-1-phenylpyrazole.
- Derivatization: The primary amine is then reacted with various alkyl halides or aldehydes (reductive alkylation) to generate the final tertiary amine library.

Visualization: Synthetic Workflow



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Caption: Step-wise synthetic pathway from phenylhydrazone precursors to the final butylamine ligand library.

Pharmacology & Mechanism of Action[3][5]

Dopamine D4 Receptor Antagonism

The D4 receptor is a target for antipsychotics (schizophrenia) and cognitive enhancers.

- **Mechanism:** 1-phenylpyrazole-4-butylamine derivatives act as antagonists or partial agonists.
- **Binding Mode:** The butylamine chain allows the terminal nitrogen to penetrate deep into the TM bundle, interacting with Asp115 (TM3). The N1-phenyl ring interacts with aromatic clusters in TM6/TM7 (e.g., Phe411).
- **Selectivity:** This scaffold often achieves >100-fold selectivity over D2 receptors due to the specific geometry of the pyrazole ring compared to the flatter benzene ring of standard phenylbutylamines.

Sigma-1 Receptor Modulation

Sigma-1 receptors (Sig-1R) are chaperone proteins at the mitochondria-associated ER membrane (MAM).

- **Therapeutic Relevance:** Neuroprotection, addiction, and neuropathic pain.
- **Mechanism:** These ligands likely act as antagonists, preventing the dissociation of Sig-1R from BiP (Binding immunoglobulin protein), thereby stabilizing calcium signaling and reducing ER stress.

Quantitative Data Summary

Table 1: Representative SAR Data for D4 Receptor Affinity (Hypothetical data based on scaffold trends for comparative illustration)

Compound ID	R1 (Phenyl Subst.)	Linker Length	Terminal Amine (R2)	D4 Ki (nM)	D2 Ki (nM)	Selectivity (D2/D4)
PPB-01	H	4 (Butyl)	4-Phenylpiperazine	12.5	450	36x
PPB-02	4-Cl	4 (Butyl)	4-Phenylpiperazine	2.1	380	180x
PPB-03	4-F	3 (Propyl)	4-Phenylpiperazine	45.0	120	2.6x
PPB-04	2-OMe	4 (Butyl)	Morpholine	8.4	>1000	>119x

Note: The butyl linker (n=4) consistently provides superior selectivity profiles compared to propyl (n=3) or ethyl (n=2) analogs for this specific pyrazole core.

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